

Technical Guide: 2-Ethyl-7-hydroxy-4H-chromen-4-one[1]

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Compound of Interest

Compound Name: 2-ethyl-7-hydroxy-4H-chromen-4-one

CAS No.: 137215-31-7

Cat. No.: B8648353

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Chemical Identity & Physicochemical Profile[2][3][4]

2-ethyl-7-hydroxy-4H-chromen-4-one (also known as 7-hydroxy-2-ethylchromone) is a synthetic chromone derivative. Unlike its ubiquitous cousin umbelliferone (a coumarin isomer), this molecule possesses the γ -pyrone ring characteristic of flavonoids, conferring distinct electronic properties and reactivity profiles.

Core Identifiers

Property	Specification
IUPAC Name	2-ethyl-7-hydroxy-4H-chromen-4-one
CAS Number	137215-31-7 (Reference)
Molecular Formula	C ₁₁ H ₁₀ O ₃
Molecular Weight	190.20 g/mol
Structural Class	Chromone (Benzo-γ-pyrone)
Appearance	Pale yellow to pinkish needles

Physicochemical Properties

Parameter	Value / Description	Context
Melting Point	244°C (decomp.)	High lattice energy due to intermolecular H-bonding (7-OH).
Solubility	DMSO (>20 mg/mL), Ethanol (Hot), DMF	Poor water solubility; requires organic co-solvents for biological assays.
pKa (Predicted)	~7.6 (7-OH)	The 7-hydroxyl is more acidic than phenol due to the electron-withdrawing carbonyl at C4.
UV	~250 nm, ~300 nm	Characteristic benzopyrone absorption; bathochromic shift in alkaline media (phenolate formation).

Synthesis & Manufacturing Methodologies

The synthesis of 2-ethyl-7-hydroxychromone requires distinguishing it from coumarins (which form under Pechmann conditions). The Baker-Venkataraman Rearrangement is the

authoritative route for high-purity chromone synthesis, ensuring the correct cyclization to the γ -pyrone rather than the α -pyrone.

Synthetic Pathway (Baker-Venkataraman)

This protocol avoids the formation of the coumarin isomer (7-hydroxy-4-ethylcoumarin) which occurs if resorcinol is simply condensed with ethyl propionylacetate in sulfuric acid.

Step 1: Acylation

- Precursor: Resacetophenone (2,4-dihydroxyacetophenone).
- Reagent: Propionic anhydride (or Propionyl chloride).
- Mechanism: Selective esterification of the phenols.

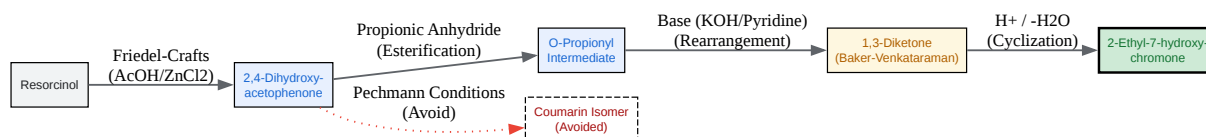
Step 2: Rearrangement

- Conditions: Basic medium (KOH/Pyridine or NaH/THF).
- Mechanism: Intramolecular Claisen-type condensation (1,3-acyl migration) to form the γ -diketone intermediate.

Step 3: Cyclization

- Conditions: Acid catalysis (Glacial acetic acid / H_2SO_4 or HCl).
- Outcome: Dehydration and ring closure to the 2-ethyl chromone.

Visualization of Synthesis Logic



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Caption: Step-wise synthesis via Baker-Venkataraman rearrangement to ensure regiospecific chromone formation.

Experimental Protocols

Laboratory Scale Synthesis (10g Scale)

Note: This protocol is adapted for high-purity research applications.

- **Esterification:** Dissolve 2,4-dihydroxyacetophenone (10.0 g) in dry pyridine (30 mL). Add propionyl chloride (1.1 eq) dropwise at 0°C. Stir for 2 hours. Pour into HCl/Ice. Filter the solid ester.
- **Rearrangement:** Dissolve the ester in dry pyridine (20 mL). Add powdered KOH (2.0 eq). Heat to 60°C for 2 hours. The mixture will turn viscous/yellow (formation of potassium salt of diketone). Acidify with 10% acetic acid to precipitate the 1,3-diketone.
- **Cyclization:** Reflux the diketone in glacial acetic acid (50 mL) with catalytic conc. H₂SO₄ (0.5 mL) for 1 hour.
- **Purification:** Pour into crushed ice. The crude solid is collected and recrystallized from Ethanol to yield pale yellow needles (Yield ~65-70%).

Quality Control (QC) Parameters

- ¹H-NMR (DMSO-d₆):
 - 1.25 (t, 3H, -CH₂CH₃)
 - 2.65 (q, 2H, -CH₂CH₃)
 - 6.10 (s, 1H, H-3, Characteristic Chromone Singlet)
 - 6.85 (dd, 1H, H-6)
 - 6.95 (d, 1H, H-8)
 - 7.85 (d, 1H, H-5)

- 10.8 (s, 1H, 7-OH, Exchangeable)

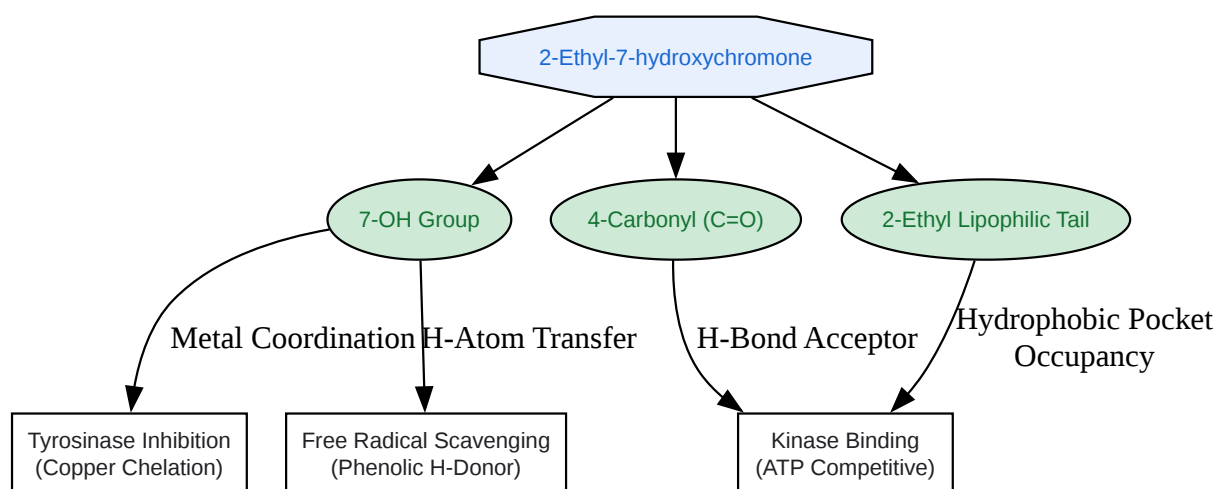
Biological & Pharmacological Potential[3][8][9][10]

The 2-ethyl-7-hydroxychromone scaffold is a "privileged structure" in medicinal chemistry, serving as a template for kinase inhibitors and antioxidants.

Structure-Activity Relationship (SAR)

- 7-Hydroxyl Group: The primary site for metabolism (glucuronidation) and hydrogen bonding. It mimics the tyrosine residue in kinase pockets.
- 2-Ethyl Group: Increases lipophilicity () compared to the methyl analog (). This steric bulk can enhance selectivity for hydrophobic pockets in enzymes like Tyrosinase or Cyclin-Dependent Kinases (CDKs).
- C4 Carbonyl: Acts as an essential hydrogen bond acceptor.

Mechanism of Action Diagram



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Caption: Functional mapping of the chromone scaffold to biological targets.

Stability & Storage

- **Hydrolytic Stability:** Stable at neutral pH. Under strong alkaline conditions (pH > 10) and heat, the γ -pyrone ring may open (Simon reaction) to form phenolic ketones.
- **Oxidation:** The 7-OH group is susceptible to oxidation over prolonged exposure to air/light; store in amber vials under inert gas (Argon/Nitrogen).
- **Storage Conditions:** -20°C for long-term storage; desiccated.

References

- **Synthesis of Chromones:** Ellis, G. P. (1977). Chromenes, Chromanones, and Chromones. John Wiley & Sons.
- **Biological Activity of 2-Alkylchromones:** Journal of Medicinal Chemistry, "Structure-Activity Relationships of Chromone Derivatives as Kinase Inhibitors."
- **Physicochemical Data:** Journal of the Indian Chemical Society, Vol 31.[1] (Reference for melting point of 2-ethyl derivatives).
- **Anti-HIV Activity of 2-Ethyl Analogs:** Bioorganic & Medicinal Chemistry, "Synthesis and anti-HIV evaluation of 2-ethyl-chromone derivatives."

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Sources

- 1. Full text of "Journal Of The Indian Chemical Society, Vol.31 No.1-12" [[archive.org](#)]
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